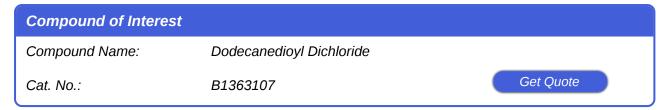


# An In-depth Technical Guide to Dodecanedioyl Dichloride in Polymer Chemistry

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For Researchers, Scientists, and Drug Development Professionals

**Dodecanedioyl dichloride**, a C12 linear aliphatic diacyl chloride, serves as a crucial monomer in the field of polymer chemistry. Its long hydrocarbon chain is instrumental in imparting unique properties such as hydrophobicity, flexibility, and low moisture absorption to the polymers derived from it. This guide provides a comprehensive overview of its properties, its role in polymerization, and detailed experimental protocols for its use, particularly in the synthesis of high-performance polyamides like Nylon 6,12.

# Physicochemical Properties of Dodecanedioyl Dichloride

**Dodecanedioyl dichloride** is a reactive compound that must be handled with care due to its sensitivity to moisture. Its key physical and chemical properties are summarized below.



Property	Value
CAS Number	4834-98-4
Molecular Formula	C12H20Cl2O2
Molecular Weight	267.19 g/mol
Appearance	Liquid
Boiling Point	140 °C at 0.5 mmHg
Density	1.069 g/mL at 25 °C
Refractive Index	n20/D 1.468
Vapor Pressure	<0.75 mmHg at 20 °C
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Soluble in hydrocarbons and ethers; reacts with water and alcohols.[1]

## **Synthesis and Reactivity**

**Dodecanedioyl dichloride** is typically synthesized from its corresponding dicarboxylic acid, dodecanedioic acid. The most common laboratory and industrial method involves the reaction of the diacid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride. This reaction substitutes the hydroxyl (-OH) groups of the carboxylic acid with chlorine atoms, forming the highly reactive acyl chloride functional groups.

The high reactivity of the acyl chloride groups is central to its function in polymer chemistry.[1] [2] These groups are highly electrophilic and readily undergo nucleophilic acyl substitution with nucleophiles like amines and alcohols.[1][2] This rapid and often irreversible reaction makes **dodecanedioyl dichloride** an ideal monomer for step-growth polymerization, particularly in low-temperature methods like interfacial polymerization.[2][3]

# Core Application: Polyamide Synthesis via Interfacial Polymerization





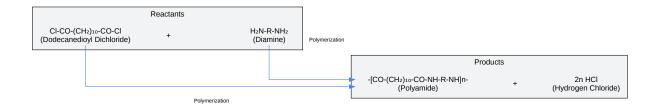


A primary application of **dodecanedioyl dichloride** is in the synthesis of polyamides, commonly known as nylons. When reacted with a diamine, it forms strong and durable amide linkages. The reaction with 1,6-hexanediamine (hexamethylenediamine) produces Nylon 6,12, a high-performance thermoplastic valued for its low moisture absorption, excellent dimensional stability, and good chemical resistance.[4]

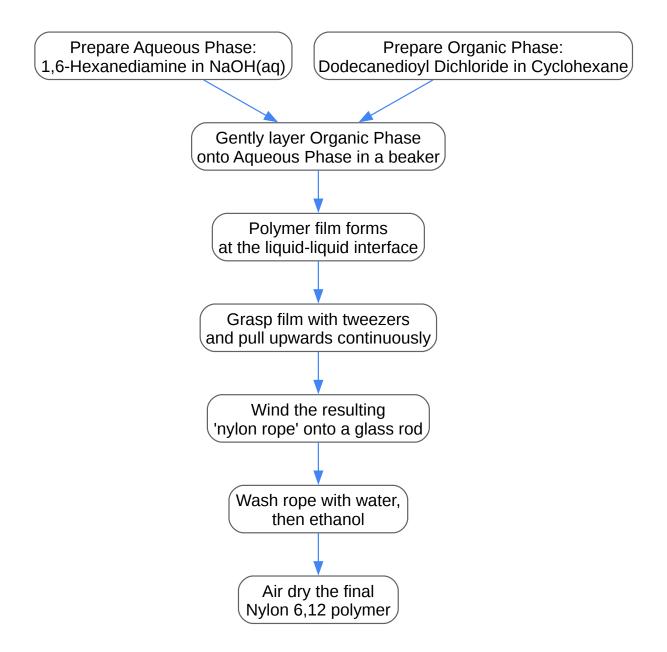
The synthesis of Nylon 6,12 is famously demonstrated through interfacial polymerization. This technique involves dissolving the two monomers—**dodecanedioyl dichloride** and a diamine—in two separate, immiscible liquid phases.[3][5] Polymerization occurs exclusively at the interface where the two solutions meet.[2][3] This method is advantageous as it is rapid, can be performed at room temperature, and the stoichiometry at the interface is self-regulating, leading to high molecular weight polymers.[2]

The general reaction for the formation of a polyamide from a diacyl chloride and a diamine is illustrated below.

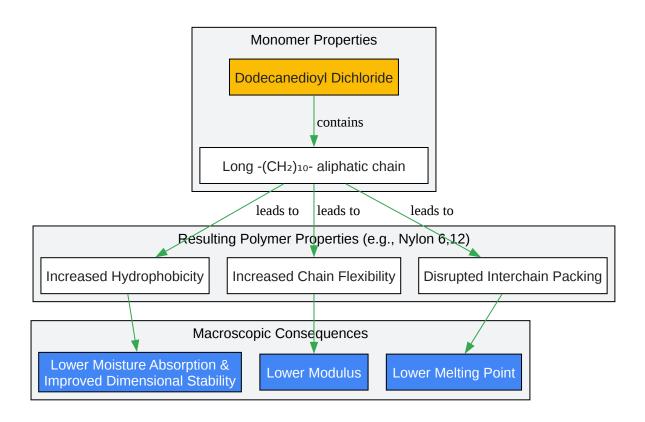












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- To cite this document: BenchChem. [An In-depth Technical Guide to Dodecanedioyl Dichloride in Polymer Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1363107#introduction-to-dodecanedioyl-dichloride-in-polymer-chemistry]

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